

# Understanding the chemical structure and IUPAC name of Methyl 2-(hydroxymethyl)isonicotinate.

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## Compound of Interest

Compound Name:	Methyl 2-(hydroxymethyl)isonicotinate
Cat. No.:	B1317243

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## Chemical Structure and Nomenclature

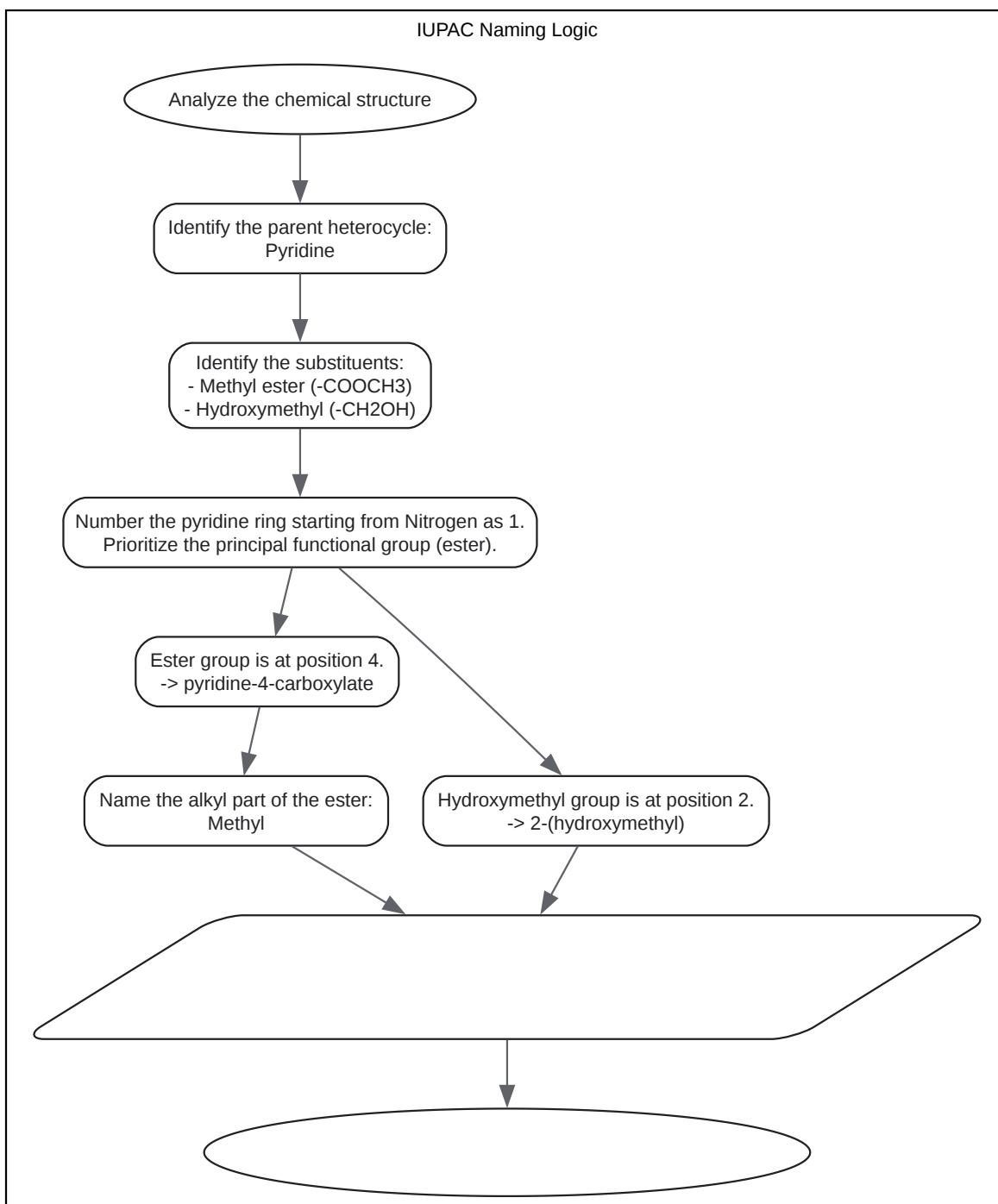
**Methyl 2-(hydroxymethyl)isonicotinate** is a pyridine derivative with a methyl ester and a hydroxymethyl group as substituents.

IUPAC Name: methyl 2-(hydroxymethyl)pyridine-4-carboxylate[\[1\]](#)

Synonyms: **Methyl 2-(hydroxymethyl)isonicotinate**, 2-Hydroxymethyl-isonicotinic acid methyl ester, 2-(hydroxymethyl)-4-Pyridinecarboxylic acid methyl ester[\[2\]](#)

Chemical Structure Visualization:



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## References

- 1. Methyl 2-(hydroxymethyl)pyridine-4-carboxylate | C8H9NO3 | CID 13276248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 2-(hydroxymethyl)isonicotinate | 58481-17-7 [amp.chemicalbook.com]
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